

# 4-Bromo-1,3-benzodioxole safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Bromo-1,3-benzodioxole

Cat. No.: B1272940

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## 4-Bromo-1,3-benzodioxole: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Bromo-1,3-benzodioxole** (CAS No: 6698-13-1). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary safety measures for laboratory and professional use.

## Hazard Identification and Classification


**4-Bromo-1,3-benzodioxole** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[1][2]</sup> The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Statements:<sup>[1][2][3][4]</sup>

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning[2][3][4]

GHS Pictogram:

-  alt text

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromo-1,3-benzodioxole** is presented in the table below. Please note that some data points are not consistently available across all sources.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrO <sub>2</sub>	[5][6][7]
Molecular Weight	201.02 g/mol	[5][6][7]
CAS Number	6698-13-1	[1][5][7][8][9][10]
Appearance	Not specified	
Boiling Point	238.3 ± 29.0 °C at 760 mmHg	[5]
Flash Point	109.7 ± 19.8 °C	[5]
Density	1.7 ± 0.1 g/cm <sup>3</sup>	[5]
Vapor Pressure	0.1 ± 0.5 mmHg at 25°C	[5]

## Toxicological Information

Detailed toxicological studies, such as LD50 or LC50 data, for **4-Bromo-1,3-benzodioxole** are not readily available in the public domain.[5][6] The primary toxicological concerns are its irritant properties.

- Acute Toxicity: No data available. The substance has not been classified as harmful by ingestion based on the lack of animal or human evidence.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1][2][3][4][5]

- Serious Eye Damage/Irritation: Causes serious eye irritation.[1][2][3][4][5]
- Respiratory or Skin Sensitization: Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals.[6]
- Germ Cell Mutagenicity: No data available.[6]
- Carcinogenicity: Not listed as a carcinogen by IARC, ACGIH, or NTP.[5][6]
- Reproductive Toxicity: No data available.[6]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1][2][3][4][6]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.[6]

Experimental Protocols and Signaling Pathways: Detailed experimental protocols for the toxicological assessment of **4-Bromo-1,3-benzodioxole** are not publicly available. Similarly, information regarding the specific biochemical and signaling pathways involved in its toxic effects has not been documented in the reviewed safety data sheets.

## Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **4-Bromo-1,3-benzodioxole** is crucial to prevent exposure and adverse health effects. The following precautions should be strictly adhered to.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][2][5]
- Ensure that eyewash stations and safety showers are readily accessible.[2][5]

### Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **4-Bromo-1,3-benzodioxole**.

Body Part	Protection	Standard
Eyes/Face	Safety glasses with side-shields or chemical goggles. Face shield if there is a splash hazard.	EN166 (EU) or ANSI Z87.1 (US)
Skin	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing, such as a lab coat.	
Respiratory	For nuisance exposures, a P95 (US) or P1 (EU) particle respirator may be used. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator.[6]	NIOSH (US) or CEN (EU) approved

## General Hygiene Practices

- Avoid all personal contact, including inhalation.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1]
- Contaminated work clothing should be laundered separately before reuse.[1]

## First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5][6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[5][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][5][6]
Ingestion	Do not induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[5][6]

## Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place.[5][6] Keep the container tightly closed.[2][5][6]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[1] This may involve using a licensed professional waste disposal service.[6]

## Accidental Release Measures

- Minor Spills: Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable, labeled container for disposal.[1][5]
- Major Spills: Evacuate the area and move upwind.[1] Wear appropriate personal protective equipment, including respiratory protection.[1] Prevent the spill from entering drains or

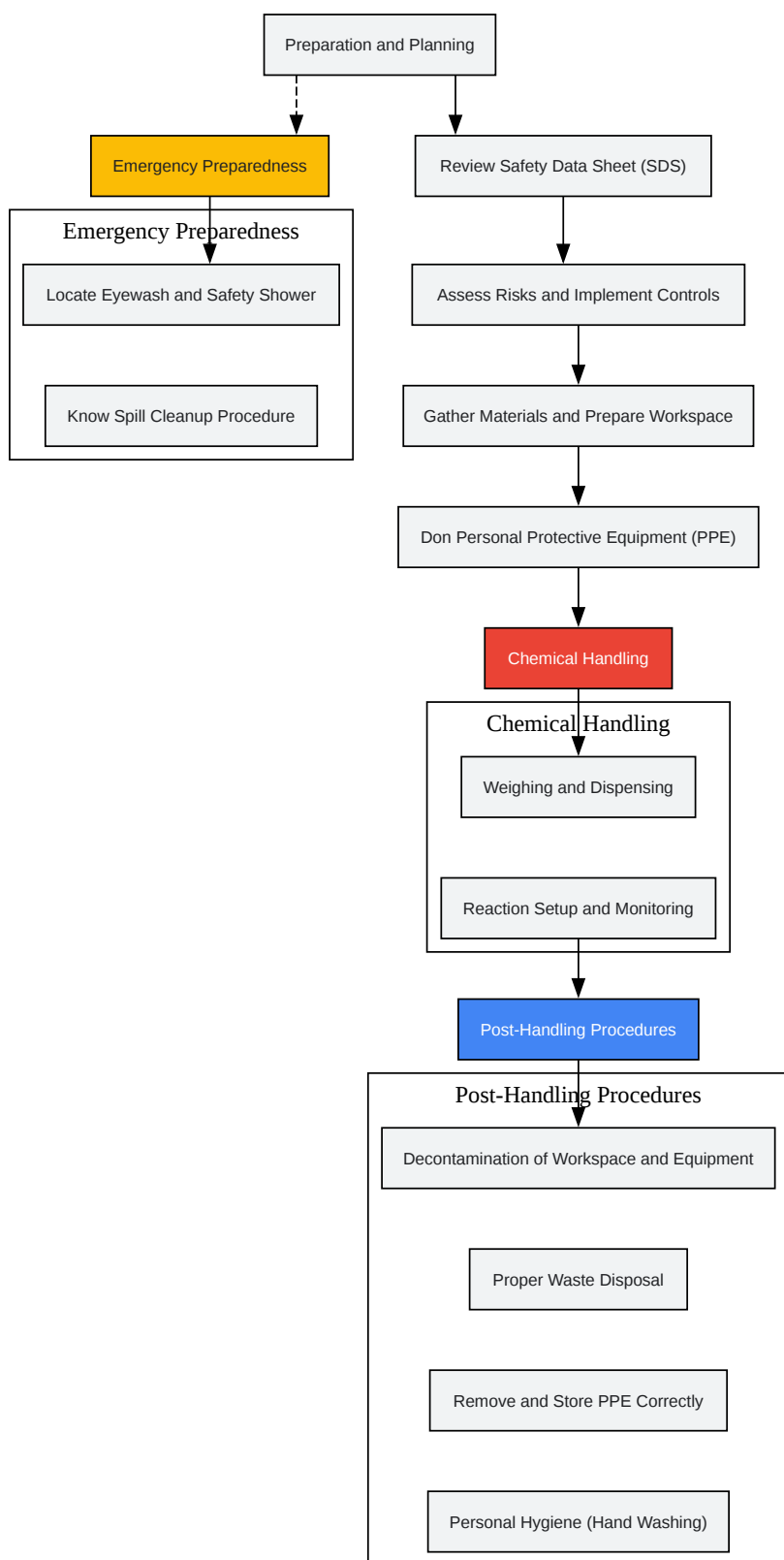
waterways.[1]

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5][6]
- Specific Hazards: The substance is not considered a significant fire risk; however, containers may burn.[1] It may emit corrosive fumes in a fire.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **4-Bromo-1,3-benzodioxole** in a laboratory setting.



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Safe handling workflow for **4-Bromo-1,3-benzodioxole**.

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- To cite this document: BenchChem. [4-Bromo-1,3-benzodioxole safety data sheet and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1272940#4-bromo-1-3-benzodioxole-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b1272940#4-bromo-1-3-benzodioxole-safety-data-sheet-and-handling-precautions)

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